

Application Notes & Protocols: High-Throughput Screening for Novel Igf2BP1 Inhibitors

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Compound of Interest

Compound Name: *Igf2BP1-IN-1*

Cat. No.: *B15579752*

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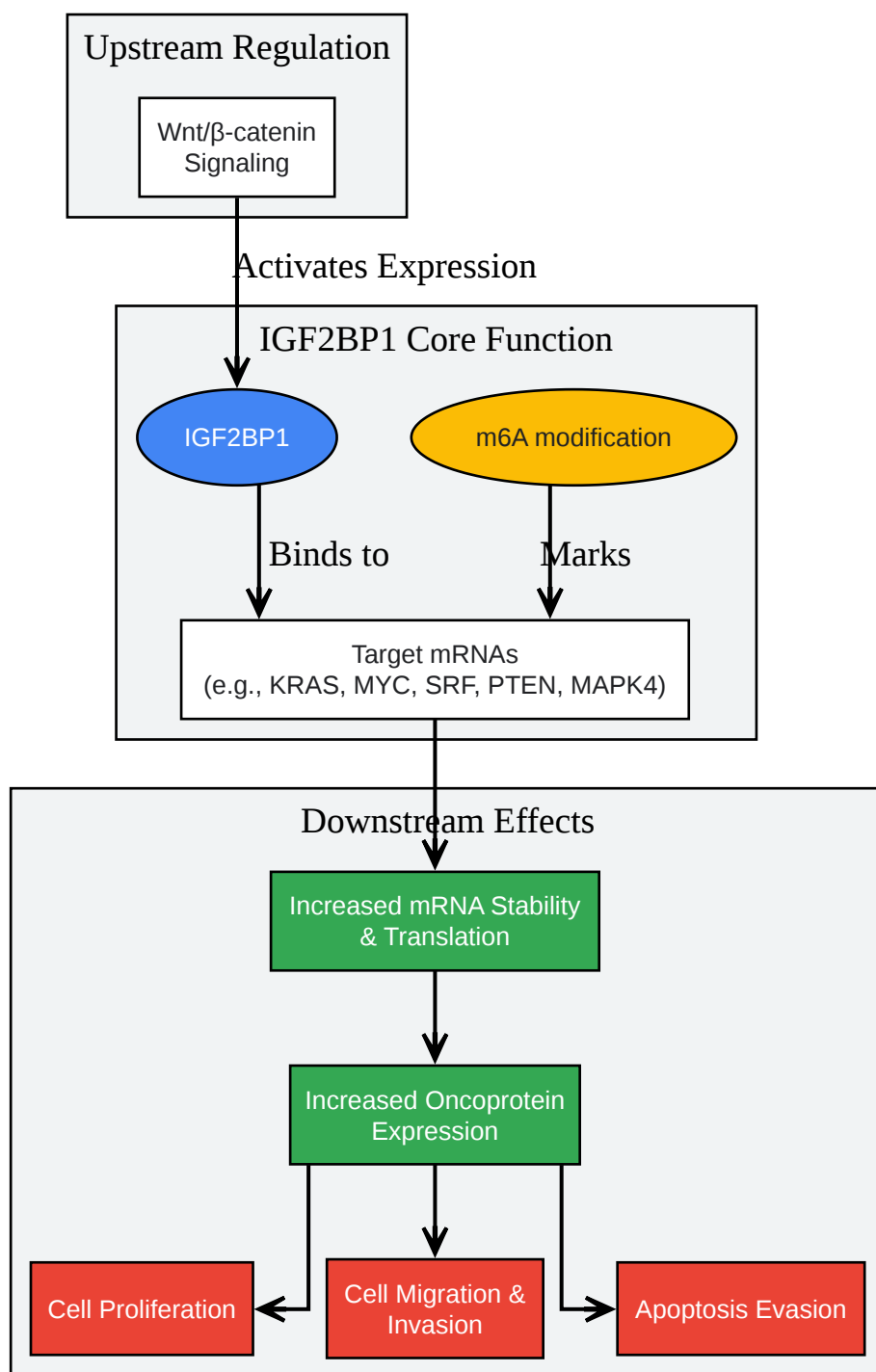
Introduction

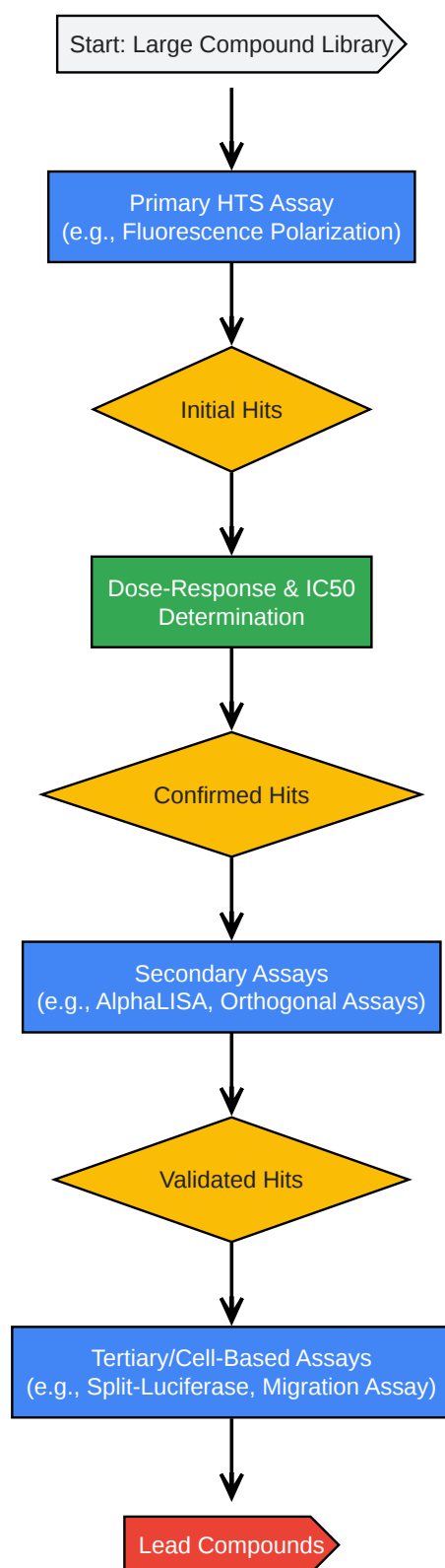
Insulin-like growth factor 2 mRNA-binding protein 1 (IGF2BP1) is an oncofetal RNA-binding protein implicated in the progression of various cancers.[1][2] Its role in promoting tumor cell proliferation, migration, and resistance to therapy makes it an attractive target for novel cancer therapeutics.[3] IGF2BP1 functions by binding to specific mRNAs, thereby regulating their stability, translation, and localization.[4] High-throughput screening (HTS) of small molecule libraries is a critical step in the identification of novel inhibitors that can disrupt the IGF2BP1-RNA interaction and abrogate its oncogenic functions.[5][6]

This document provides detailed application notes and protocols for various HTS assays designed to identify and characterize inhibitors of IGF2BP1. These assays include biochemical approaches to directly measure the disruption of the IGF2BP1-RNA interaction and cell-based assays to assess the downstream cellular effects of inhibition.

IGF2BP1 Signaling Pathway

IGF2BP1 is a key regulator of gene expression, influencing multiple pro-oncogenic signaling pathways. It stabilizes target mRNAs, including those of KRAS, MYC, and SRF, leading to their enhanced expression.[1][2] This contributes to increased cell proliferation, migration, and invasion. The following diagram illustrates a simplified overview of the IGF2BP1 signaling pathway and its downstream effects.





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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Frontiers | IGF2BP1, a Conserved Regulator of RNA Turnover in Cancer \[frontiersin.org\]](#)
- [3. Frontiers | Inhibition of the mRNA-Binding Protein IGF2BP1 Suppresses Proliferation and Sensitizes Neuroblastoma Cells to Chemotherapeutic Agents \[frontiersin.org\]](#)
- [4. pure.psu.edu \[pure.psu.edu\]](#)
- [5. Small molecule inhibitor of Igf2bp1 represses Kras and a pro-oncogenic phenotype in cancer cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Inhibitors Library. RNA-Protein Interaction. \[chemdiv.com\]](#)
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